

Technical Support Center: Improving In Vivo Delivery of PD-0299685

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Compound of Interest

Compound Name: PD-0299685

Cat. No.: B12728537

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during in vivo experiments with **PD-0299685**.

Understanding PD-0299685

What is **PD-0299685**?

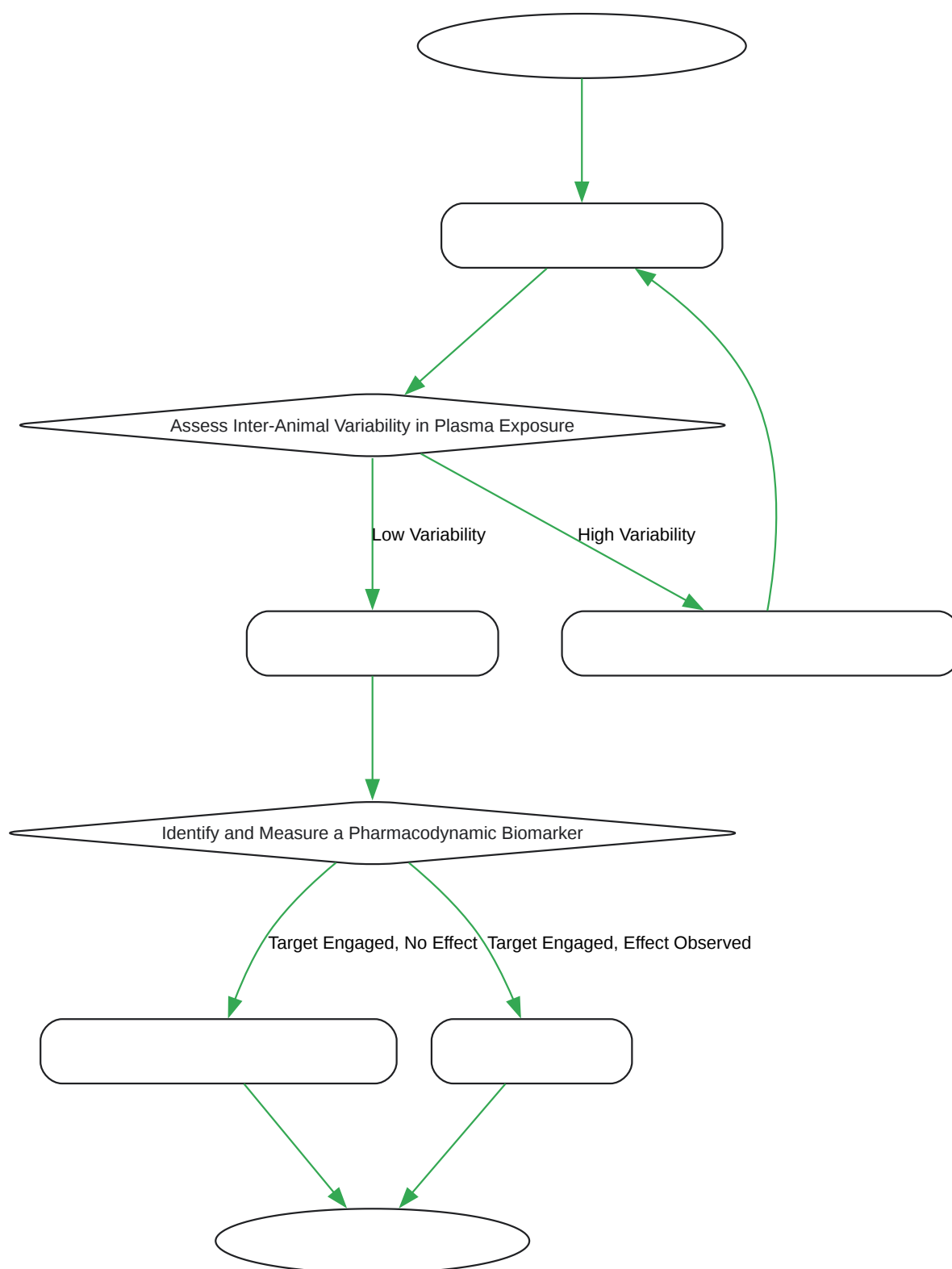
PD-0299685 is a gabapentinoid, a potent ligand for the $\alpha 2\delta$ (alpha-2-delta) subunit of voltage-gated calcium channels. It was investigated by Pfizer for the treatment of interstitial cystitis/bladder pain syndrome, insomnia, and vasomotor symptoms associated with menopause. Its development was discontinued after Phase II clinical trials due to a failure to demonstrate sufficient efficacy.

What is the mechanism of action of **PD-0299685**?

PD-0299685 binds to the $\alpha 2\delta$ -1 and $\alpha 2\delta$ -2 subunits of voltage-gated calcium channels. This interaction is thought to reduce the influx of calcium into nerve terminals, which in turn modulates the release of excitatory neurotransmitters. This mechanism is believed to underlie its potential analgesic and anxiolytic effects.

Signaling Pathway of PD-0299685

The following diagram illustrates the proposed signaling pathway affected by **PD-0299685**.



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